

Pinostilbene discovery and historical context

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pinostilbene

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An In-Depth Technical Guide to the Discovery and Historical Context of **Pinostilbene**

Introduction

Pinostilbene (3,4'-dihydroxy-5-methoxystilbene) is a naturally occurring stilbenoid, a class of phenolic compounds characterized by a C6-C2-C6 backbone. As a structural analog of resveratrol, it has garnered significant interest within the scientific community for its potential therapeutic properties. This document provides a comprehensive overview of the discovery of **pinostilbene**, its historical context within stilbenoid research, its natural sources, biosynthesis, and the key experimental protocols used for its isolation and characterization. Furthermore, it details the molecular signaling pathways modulated by this compound.

Discovery and Historical Context

The discovery of **pinostilbene** occurred within a broader scientific exploration of stilbenoids from plant sources, particularly from the heartwood of pine trees, which were recognized for their natural durability and resistance to decay.

First Isolation and Identification

Pinostilbene was first isolated and identified in 1972 by Tyukavkina et al. from the bark of the Siberian pine, *Pinus sibirica*.^[1] This discovery followed earlier isolations of other key stilbenoids, such as pinosylvin in 1939 and resveratrol in 1940, establishing a firm basis for research into this class of compounds.^{[2][3][4]} Stilbenoids like **pinostilbene** are classified as phytoalexins, which are antimicrobial and antioxidant molecules synthesized by plants as a

defense mechanism in response to environmental stressors such as UV radiation, injury, or fungal infection.[2][5][6]

Chemical Profile

Pinostilbene is a monomethylated derivative of resveratrol. Its chemical structure consists of two aromatic rings joined by an ethylene bridge, with hydroxyl groups at the C3 and C4' positions and a methoxy group at the C5 position.[1][7]

- IUPAC Name: 3-[(E)-2-(4-Hydroxyphenyl)ethen-1-yl]-5-methoxyphenol[8]
- Chemical Formula: C₁₅H₁₄O₃[1][8]
- Molar Mass: 242.27 g/mol [1][8]

Natural Occurrence and Biosynthesis

Pinostilbene is primarily found in members of the Pinaceae family, but has also been identified in other plant species and as a metabolite of other stilbenoids.

Natural Sources

The principal natural sources of **pinostilbene** include:

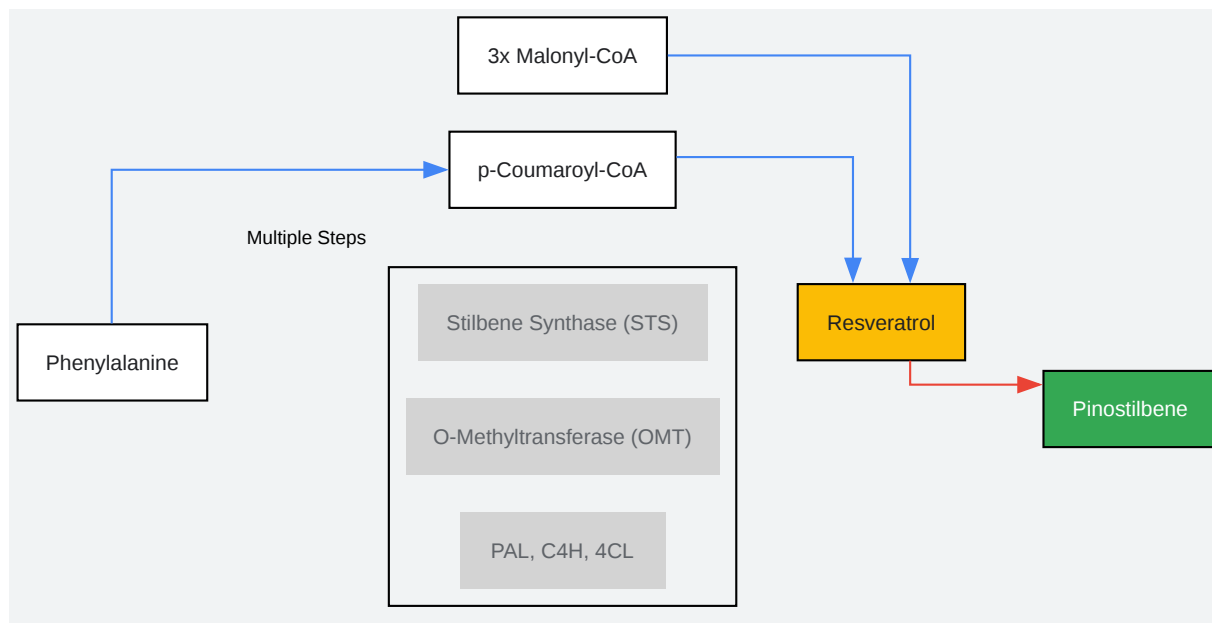
- Bark of *Pinus sibirica*[1][8][9]
- Bark of *Pinus cembra* (Swiss pine)[10][11]
- Various tissues of *Pinus koraiensis* (Korean pine)[12][13]
- *Gnetum venosum*[8]

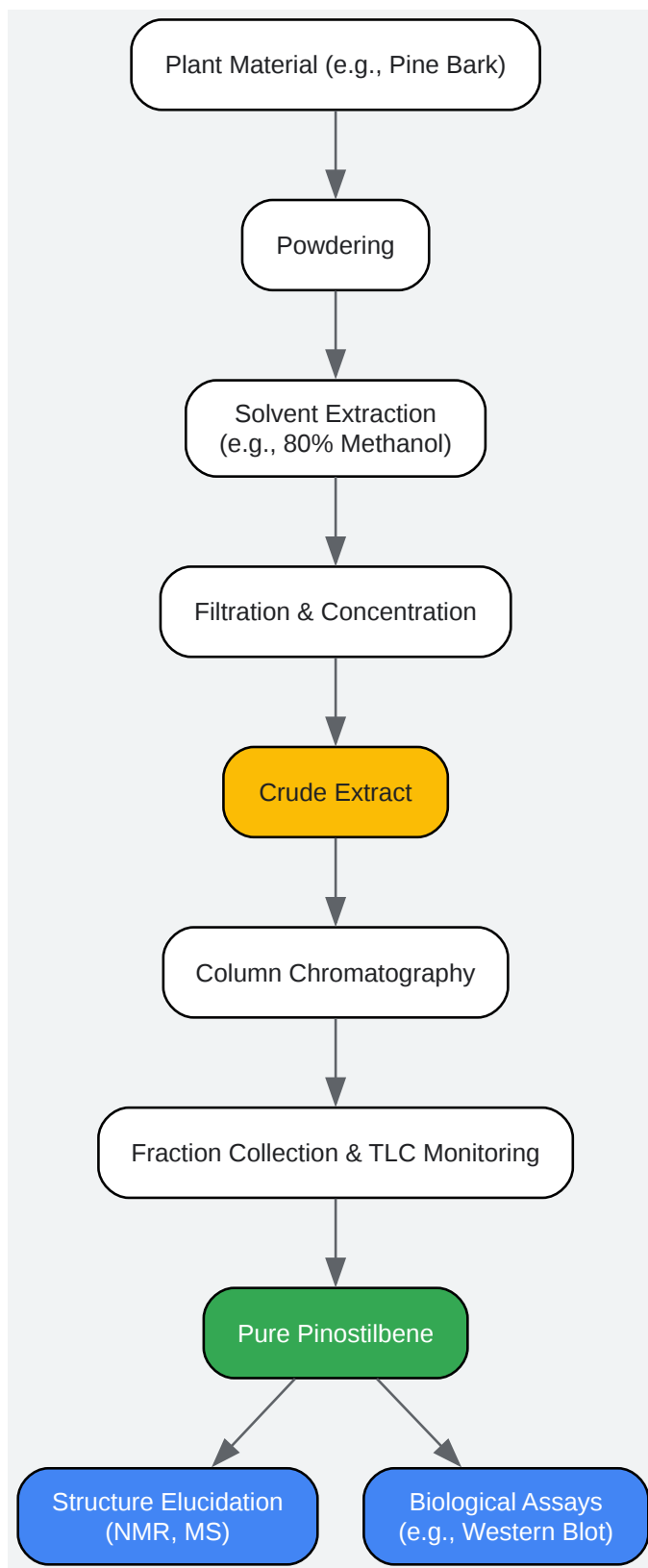
In addition to its direct isolation from plants, **pinostilbene** is also a major colonic metabolite of pterostilbene, another well-known stilbenoid, in mice.[14][15][16]

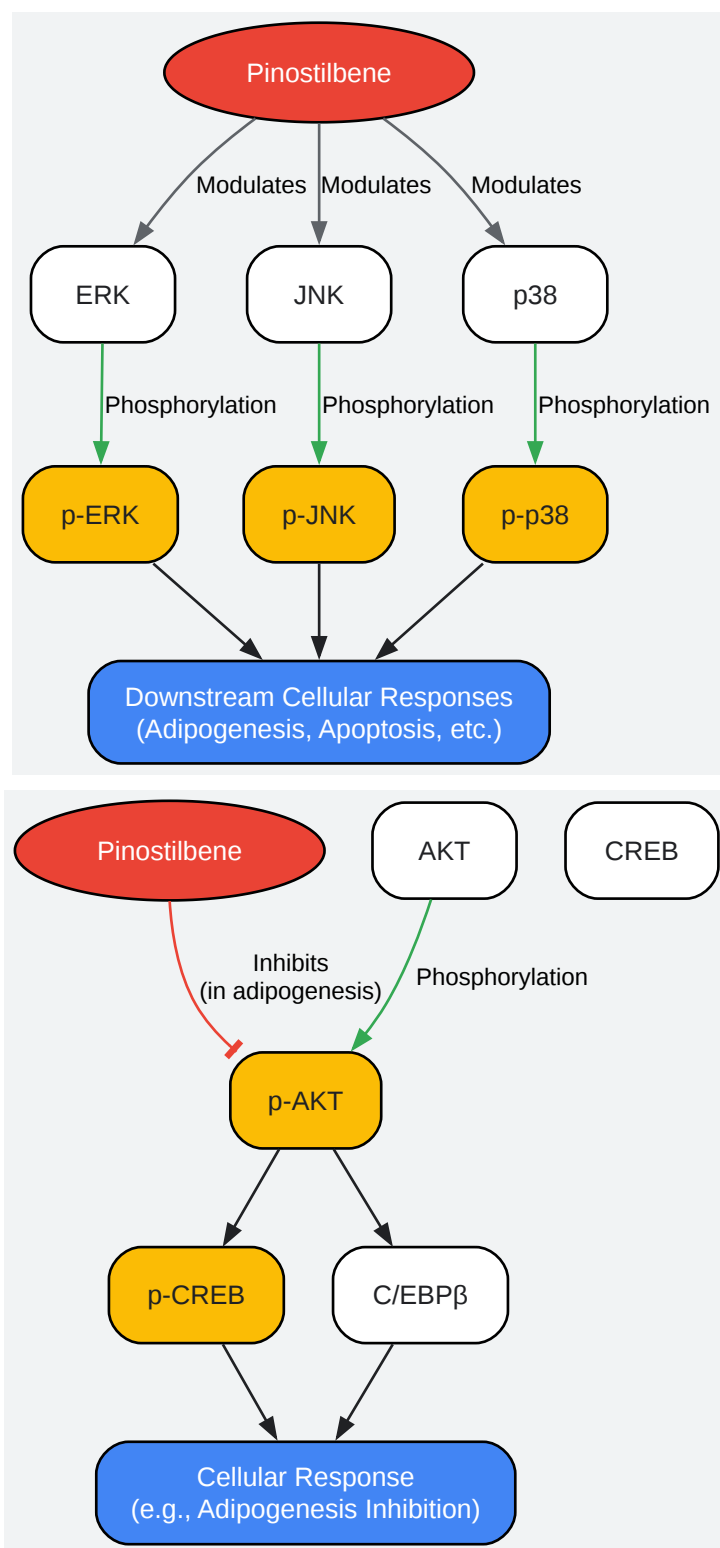
Biosynthesis Pathway

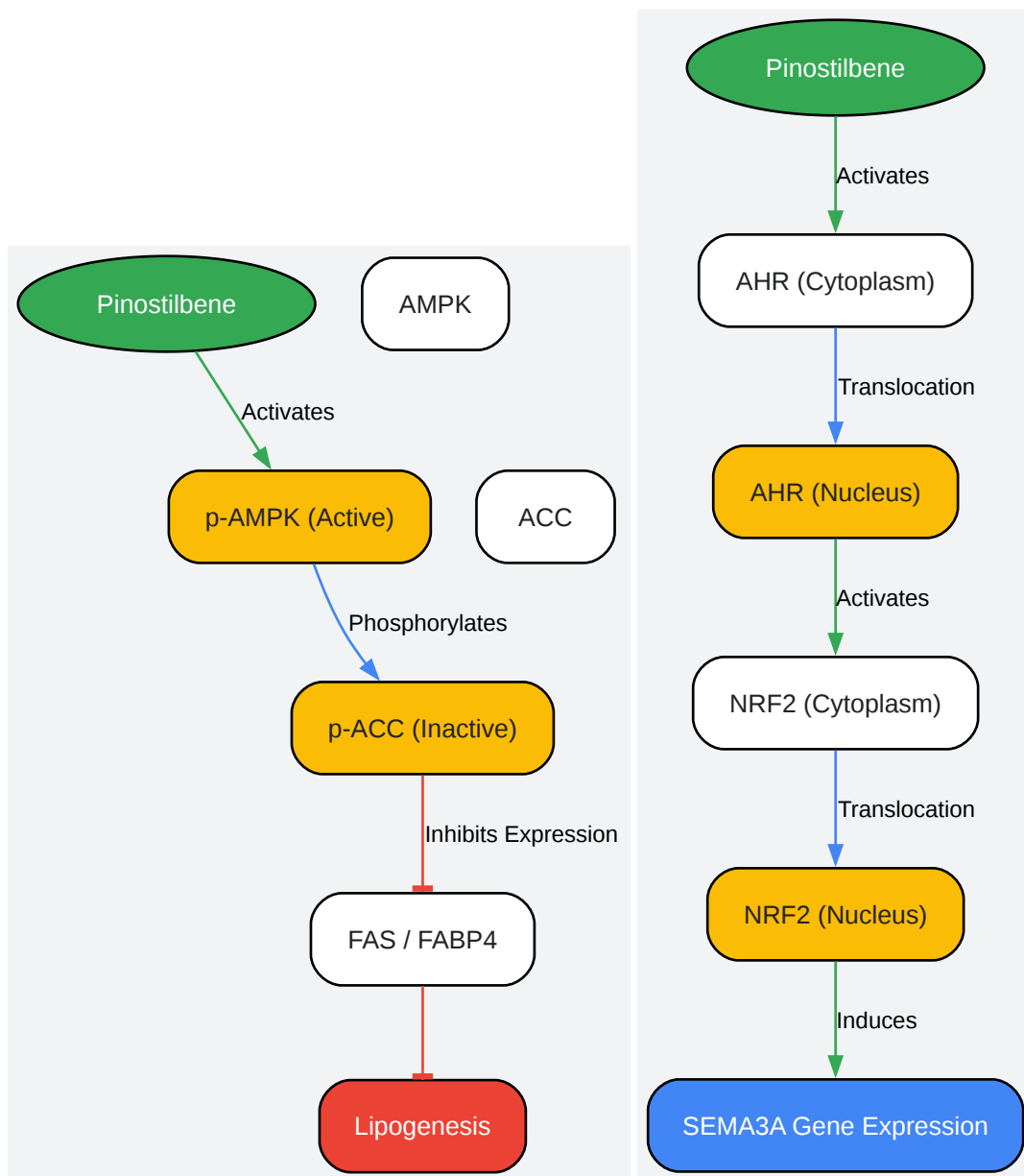
The biosynthesis of stilbenes originates from the phenylpropanoid pathway.[12][17] The process begins with the amino acid phenylalanine. The key enzyme, stilbene synthase (STS),

catalyzes the condensation of one molecule of a cinnamoyl-CoA derivative (like p-coumaroyl-CoA) with three molecules of malonyl-CoA to form the stilbene backbone, typically resveratrol. [5][17] Resveratrol then undergoes methylation by O-methyltransferase (OMT) enzymes to yield **pinostilbene**. [17][18][19]









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- To cite this document: BenchChem. [Pinostilbene discovery and historical context]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b020863#pinostilbene-discovery-and-historical-context]

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